Proper Disposal of Tormentic Acid in a Laboratory Setting

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Compound of Interest

Compound Name:	*Tormentic Acid*
CAS No.:	*13850-16-3*
Cat. No.:	*B1682989*

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical waste is a critical component of laboratory operations. This document provides essential, step-by-step guidance for the proper disposal of **Tormentic Acid**, a pentacyclic triterpenoid used in various research applications. Adherence to these procedures is vital for personnel safety and environmental protection.

Immediate Safety and Hazard Information

Tormentic acid is classified as harmful if swallowed, causes skin irritation, and can result in serious eye irritation. It may also cause respiratory irritation. Therefore, appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat, must be worn at all times when handling this compound. All handling of solid **Tormentic Acid** and preparation of its solutions should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Key Hazard and Disposal Data Summary

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Property	Information	Citation
Chemical Name	(2α,3β,19α)-2,3,19-trihydroxy-urs-12-en-28-oic acid	
Molecular Formula	$C_{30}H_{48}O_5$	
GHS Hazard Statements	H302: Harmful if swallowedH315: Causes skin irritationH319: Causes serious eye irritationH335: May cause respiratory irritation	[1]
Primary Disposal Route	Licensed Hazardous Waste Contractor	[1]
Incompatible Materials	Strong acids/alkalis, strong oxidizing/reducing agents	[1]
PPE Requirements	Safety goggles, chemical-resistant gloves, lab coat	[1]

Step-by-Step Disposal Procedures

The cardinal rule for the disposal of **Tormentic Acid** is to never dispose of it down the drain or in regular solid waste. All waste streams containing **Tormentic Acid** must be treated as hazardous chemical waste and disposed of in accordance with local, state, and federal regulations through your institution's Environmental Health and Safety (EHS) office.

Solid **Tormentic Acid** Waste

Solid **Tormentic Acid** waste includes expired or unused pure compounds, as well as grossly contaminated items such as weighing paper or spatulas.

Procedure:

- Segregation: Collect all solid **Tormentic Acid** waste separately from other chemical waste streams to avoid incompatible mixtures.

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- Containerization: Place the solid waste in a clearly labeled, sealable, and chemically compatible container. The original product container is often a suitable choice.
- Labeling: Affix a hazardous waste label to the container. The label must include:
  - The words "Hazardous Waste"
  - The full chemical name: "**Tormentic Acid**"
  - The specific hazards (e.g., "Harmful," "Irritant")
  - The date the first piece of waste was added to the container.
- Storage: Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be under the direct control of laboratory personnel and away from drains and incompatible chemicals.
- Pickup: Arrange for waste pickup through your institution's EHS department.

Tormentic Acid Solutions and Contaminated Labware

This category includes solutions of **Tormentic Acid** in solvents (e.g., DMSO), as well as contaminated disposable labware like pipette tips, and aqueous solutions from experimental procedures.

Procedure:

- Segregation: Do not mix **Tormentic Acid** solutions with other solvent waste streams unless explicitly permitted by your EHS office. Organic acid waste should be kept separate from inorganic acids and bases.
- Containerization: Collect liquid waste in a sealable, chemical-resistant container (e.g., a glass or polyethylene carboy). Ensure the container is compatible with the solvent used. Do not fill the container beyond 90% capacity to allow for expansion. Contaminated sharps and labware should be collected in a designated, puncture-resistant solid waste container.
- Labeling: Label the waste container with a hazardous waste tag detailing all constituents, including the solvent and an estimated concentration of **Tormentic Acid**.

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- Storage: Keep the waste container sealed when not in use and store it in a designated satellite accumulation area with secondary containment to prevent spills.
- Pickup: Schedule a waste collection with your institution's EHS office.

Decontamination of Empty Containers

Empty containers that once held **Tormentic Acid** must be decontaminated before being disposed of as regular trash.

Experimental Protocol for Container Decontamination

- Initial Rinse: Rinse the empty container three times with a suitable solvent in which **Tormentic Acid** is soluble (e.g., DMSO, methanol, or ethanol). The volume of solvent for each rinse should be approximately 10% of the container's volume.
- Collect Rinsate: The rinsate from these three rinses is considered hazardous waste. It must be collected and disposed of following the procedure for **Tormentic Acid** solutions.
- Final Wash: After the solvent rinses, wash the container with soap and water.
- Disposal: Deface or remove the original label from the clean, dry container before disposing of it in the regular laboratory glass or solid waste, as appropriate.

Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **Tormentic Acid** waste in a laboratory setting.

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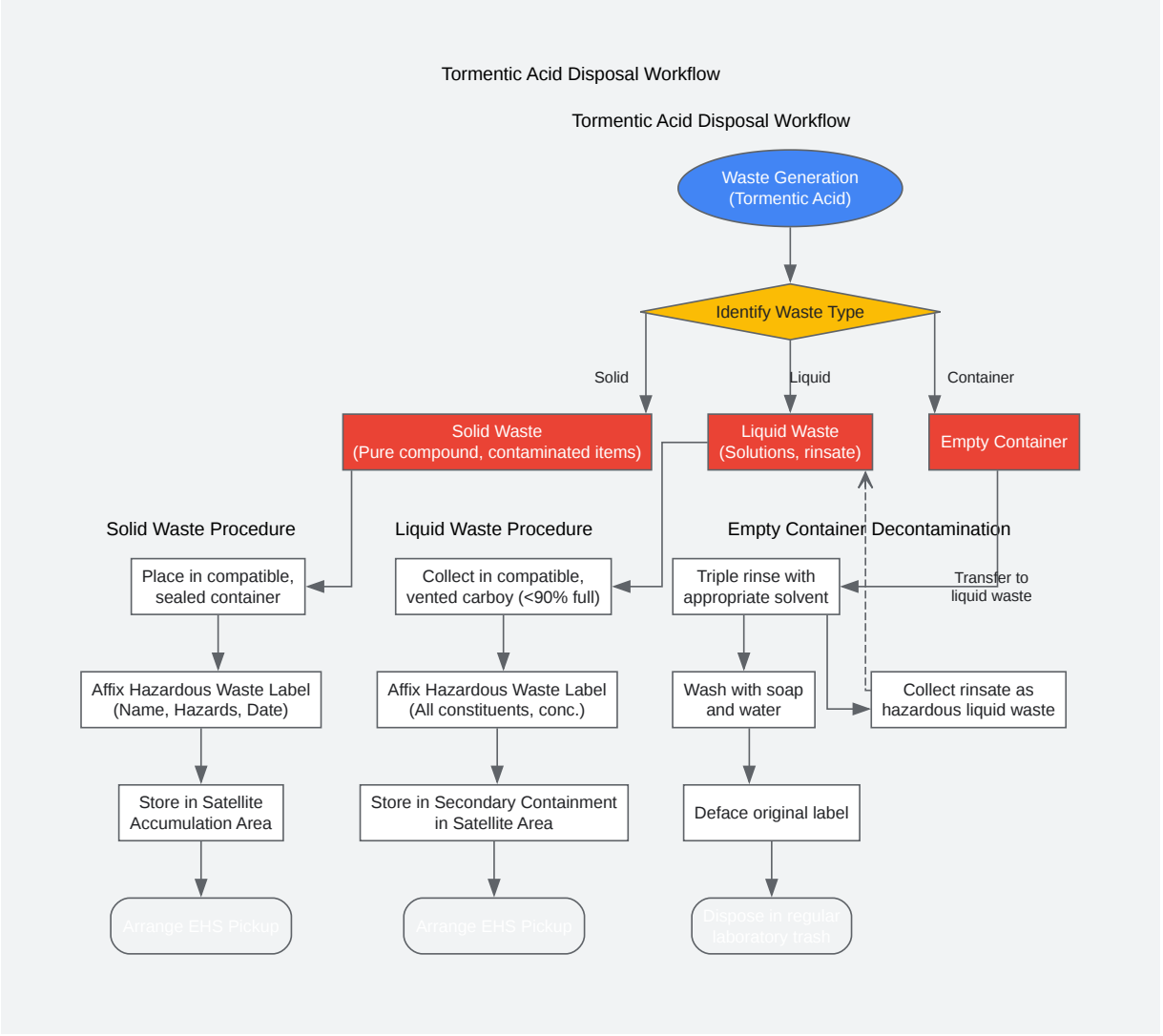

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Caption: Disposal workflow for **Tormentic Acid** waste.

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By adhering to these detailed procedures, laboratory personnel can ensure the safe handling and compliant disposal of **Tormentic Acid**, thereby minimizing risks to themselves and the environment. Always consult your institution's specific chemical hygiene plan and EHS guidelines for any additional requirements.

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References

- 1. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Proper Disposal of Tormentic Acid in a Laboratory Setting]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1682989/docs#proper-disposal-of-tormentic-acid-in-a-laboratory-setting]

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